

Application Notes and Protocols for Piritrexim Isethionate in Animal Research

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Compound of Interest

Compound Name: Piritrexim Isethionate

CAS No.: 79483-69-5

Cat. No.: B1219465

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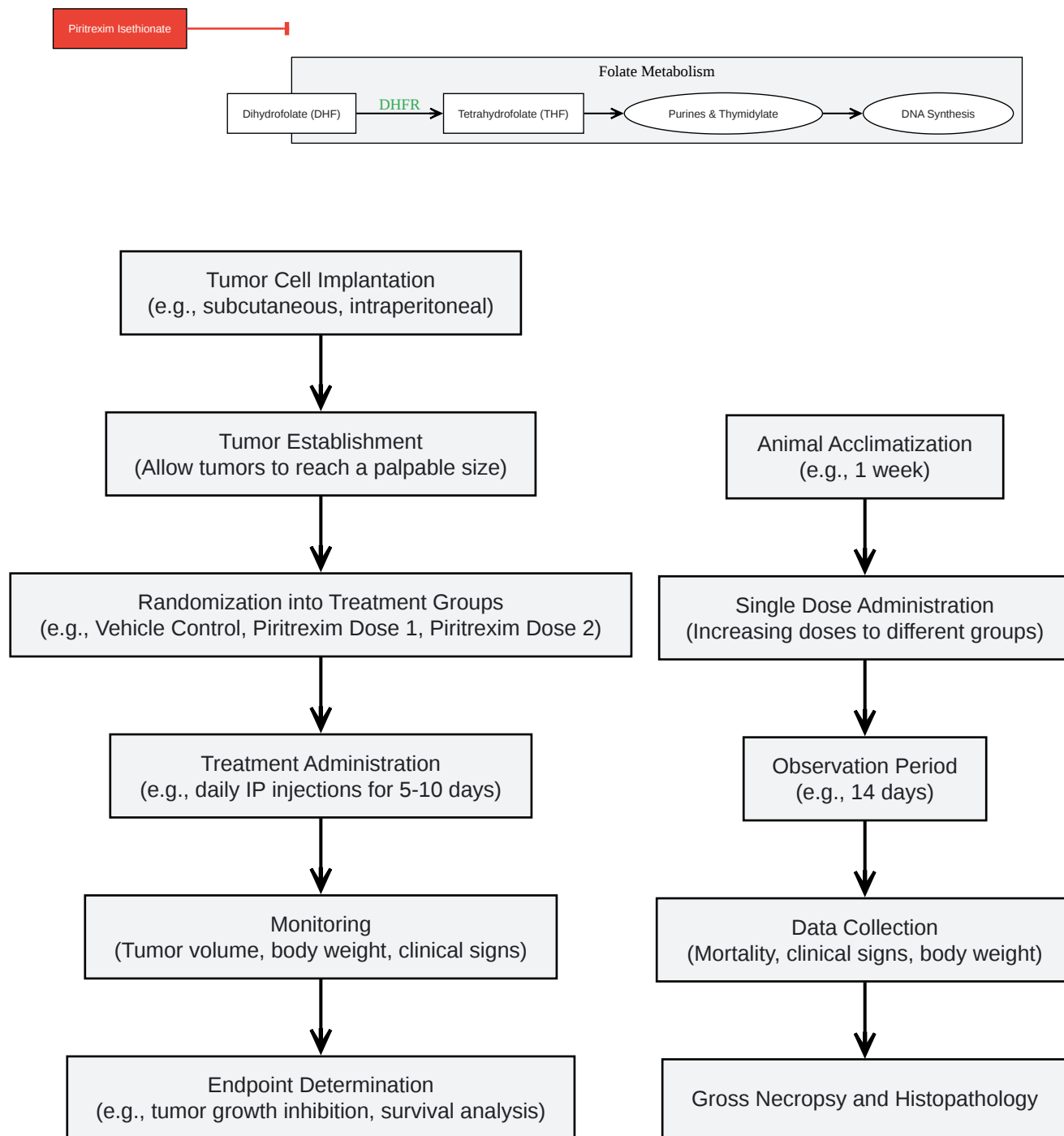
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the preclinical use of **Piritrexim Isethionate**, a potent lipophilic inhibitor of dihydrofolate reductase (DHFR). The information is intended to guide researchers in designing in vivo studies using various animal models.

Mechanism of Action

Piritrexim Isethionate is a folic acid antagonist that functions by inhibiting dihydrofolate reductase (DHFR).^{[1][2]} This enzyme is crucial for the conversion of dihydrofolate to tetrahydrofolate, a key component in the synthesis of purines and thymidylate, which are essential for DNA synthesis and cellular replication.^{[3][4]} By blocking this pathway, Piritrexim disrupts DNA synthesis, leading to cell cycle arrest and apoptosis, particularly in rapidly proliferating cells such as cancer cells.

Signaling Pathway of DHFR Inhibition by Piritrexim



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References

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- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. How is drug toxicity assessed in animal models? \[synapse.patsnap.com\]](#)
- [4. Reference Protocols for Toxicity Testing - Toxicity Testing - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
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